Application Note: High-Purity Synthesis of Verapamil using Homoveratrylamine Hydrochloride

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Compound of Interest

Compound Name:	*Homoveratrylamine hydrochloride*
CAS No.:	*635-85-8*
Cat. No.:	*B158231*

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Executive Summary

This application note details the protocol for synthesizing Verapamil Hydrochloride (CAS: 152-11-4), a phenylalkylamine calcium channel blocker, utilizing **Homoveratrylamine Hydrochloride** (3,4-Dimethoxyphenethylamine HCl) as the primary nucleophilic building block.

While many academic sources describe the synthesis starting from veratraldehyde, this guide addresses the practical requirements of using the stable hydrochloride salt of the amine. The protocol emphasizes the "Free-Base First" strategy to ensure stoichiometric accuracy and the N-Methylation checkpoint to prevent impurity formation (specifically the N-desmethyl and dimer impurities) during the final coupling stage.

Retrosynthetic Strategy & Critical Control Points

The synthesis of Verapamil is a convergent process involving two primary pharmacophores: the "Left-Hand" amine (derived from Homoveratrylamine) and the "Right-Hand" nitrile (a valeronitrile derivative).

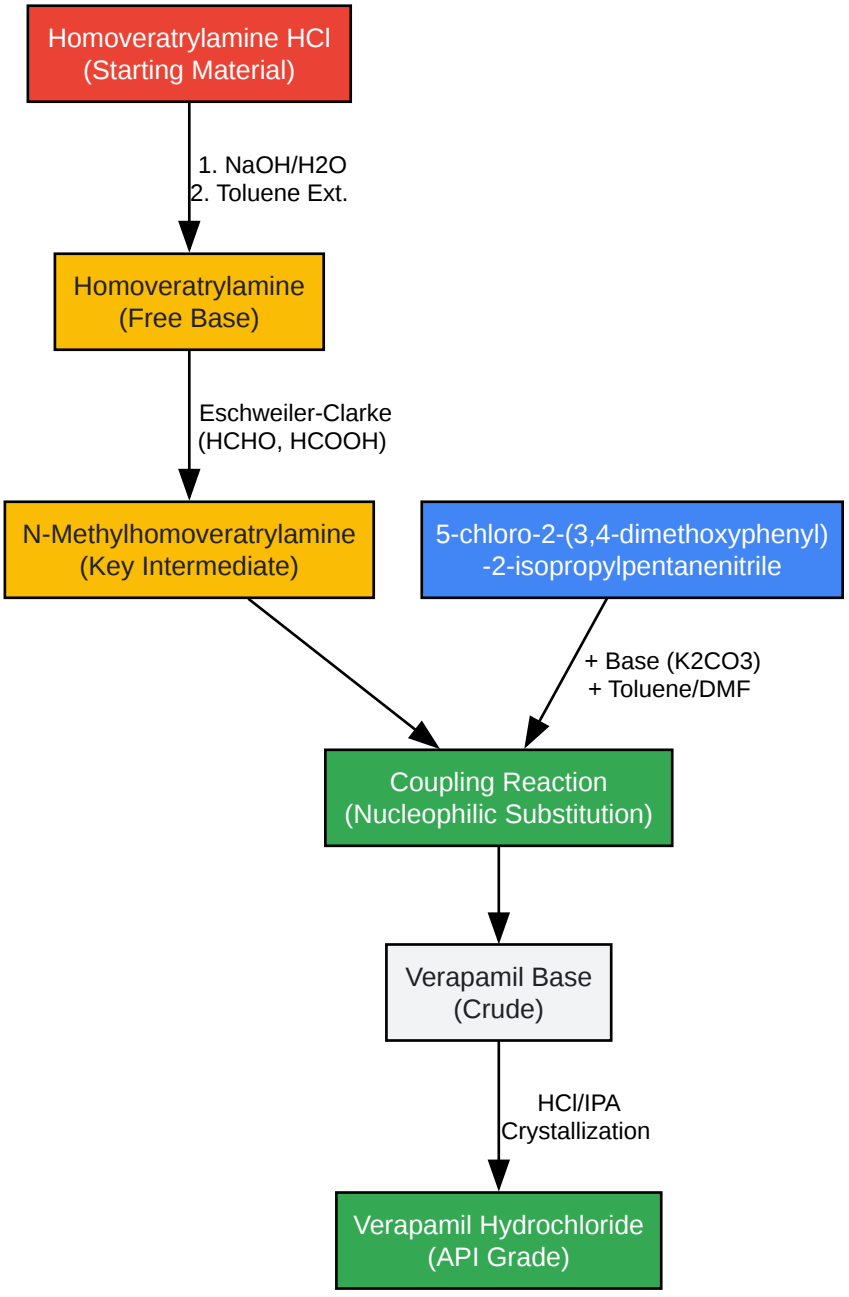
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Strategic Logic

- Salt-to-Base Conversion: Homoveratrylamine HCl is used as the starting material due to its superior shelf-stability compared to the free amine, which is prone to oxidative degradation (browning). However, the HCl moiety must be neutralized to liberate the nucleophilic nitrogen.
- N-Methylation Specificity: Direct alkylation of the primary amine with the valeronitrile chain often leads to over-alkylation (tertiary amine formation) or polymerization. Therefore, we convert Homoveratrylamine to N-Methylhomoveratrylamineprior to the final coupling.
- Convergent Coupling: The final step involves the nucleophilic attack of N-Methylhomoveratrylamine on 5-chloro-2-(3,4-dimethoxyphenyl)-2-isopropylpentanenitrile.

Pathway Visualization

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Figure 1: Convergent synthetic pathway for Verapamil Hydrochloride.

Material Specifications

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Reagent	CAS No.[1][2]	MW (g/mol)	Role	Purity Req.[2][3]
Homoveratrylamine HCl	13078-76-7	217.69	Starting Scaffold	>98.0%
Formaldehyde (37% aq)	50-00-0	30.03	Methylating Agent	ACS Reagent
Formic Acid	64-18-6	46.03	Reductant	>98%
Chloro-valeronitrile Deriv.*	2088-11-1	309.83	Electrophile	>95%
Toluene	108-88-3	92.14	Solvent	Anhydrous
Isopropyl Alcohol (IPA)	67-63-0	60.10	Crystallization	HPLC Grade

*Full Name: 5-chloro-2-(3,4-dimethoxyphenyl)-2-isopropylpentanenitrile

Detailed Experimental Protocols

Phase 1: Liberation and N-Methylation

Objective: Convert the stable HCl salt into the reactive secondary amine (N-Methylhomoveratrylamine).

Rationale: We utilize the Eschweiler-Clarke reaction. This method is preferred over direct methylation with methyl iodide because it self-terminates at the secondary amine stage, preventing the formation of quaternary ammonium salts.

Step-by-Step Protocol:

- Free-Basing:
  - Dissolve 100.0 g (0.46 mol) of Homoveratrylamine HCl in 400 mL of deionized water.
  - Slowly add 20% NaOH solution (approx. 100 mL) with stirring until pH > 12.

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- Extract the liberated oil into Toluene (3 x 150 mL).
- Wash combined organic layers with brine (100 mL) and dry over anhydrous

  .
- Checkpoint: Evaporate a small aliquot to confirm complete removal of HCl (check melting point or absence of chloride precipitate with

).

- Methylation (Eschweiler-Clarke):
  - Transfer the toluene solution (containing ~83 g free amine) to a reaction flask.
  - Add Formic acid (53.0 g, 1.15 mol, 2.5 eq) cautiously (exothermic).
  - Add Formaldehyde (37% aq., 41.0 g, 0.50 mol, 1.1 eq).
  - Reflux the mixture for 8–12 hours. Evolution of

    indicates reaction progress.
  - Monitoring: Monitor by TLC (System: CHCl3:MeOH:NH3 90:9:1). The primary amine spot (

) should disappear, replaced by the secondary amine (

).

- Work-up:
  - Cool to room temperature.
  - Basify with 20% NaOH to pH 12.
  - Separate the organic layer.[4][5][6] Extract aqueous layer with Toluene (2 x 100 mL).
  - Concentrate the combined organic layers under vacuum to yield N-Methylhomoveratrylamine as a pale yellow oil.

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- Yield Expectation: 85–90% (approx. 80 g).

Phase 2: The Coupling Reaction

Objective: Unite the N-methyl amine with the valeronitrile linker to form the Verapamil skeleton.

Protocol:

- Charge: In a 1L 3-neck flask equipped with a mechanical stirrer and reflux condenser, charge:
  - 80.0 g (0.38 mol) N-Methylhomoveratrylamine (from Phase 1).
  - 118.0 g (0.38 mol) 5-chloro-2-(3,4-dimethoxyphenyl)-2-isopropylpentanenitrile.
  - 600 mL Toluene (or DMF for faster kinetics, though Toluene is easier for workup).
  - 105.0 g (0.76 mol) Potassium Carbonate (

) (anhydrous, powdered).
  - Catalyst: 2.0 g Potassium Iodide (KI) to accelerate the halide exchange.
- Reaction:
  - Heat the mixture to reflux (110°C for Toluene) for 18–24 hours.
  - Process Control: HPLC analysis should show <1% unreacted chloride intermediate.
- Quench & Isolation:
  - Cool to 25°C. Filter off inorganic salts (

).
  - Wash the filter cake with Toluene (50 mL).
  - Wash the filtrate with water (3 x 200 mL) to remove DMF (if used) and residual salts.

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- Evaporate the solvent under reduced pressure to obtain Verapamil Base as a viscous yellow oil.

Phase 3: Hydrochlorination and Purification

Objective: Form the pharmaceutically active salt and remove impurities (dimers/unreacted amine).

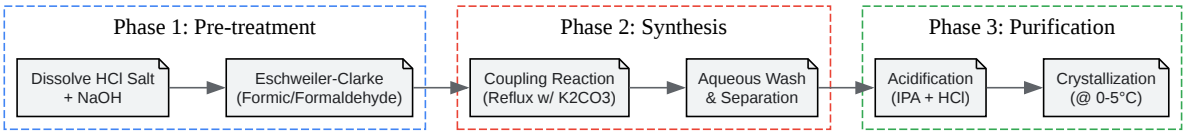
Protocol:

- Dissolution: Dissolve the crude Verapamil Base (~170 g) in Isopropyl Alcohol (IPA) (500 mL) at 40°C.
- Salt Formation:
  - Slowly add concentrated HCl (37%) or HCl gas dissolved in IPA until the pH reaches 3.0–4.0.
  - Observation: The solution will warm up; maintain temperature <50°C.[2][7]
- Crystallization:
  - Cool the solution slowly to 0–5°C over 4 hours.
  - Seed with pure Verapamil HCl crystals if available.
  - Stir at 0°C for 2 hours to maximize yield.
- Filtration:
  - Filter the white crystalline solid.
  - Wash with cold IPA (100 mL) followed by cold Acetone (50 mL) to remove color.
- Drying: Dry in a vacuum oven at 50°C for 6 hours.

Final Yield: ~160 g (85% from coupling step). Melting Point: 140–144°C (Literature standard).

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Process Workflow Visualization



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Figure 2: Unit operation workflow for the conversion of Homoveratrylamine HCl to Verapamil HCl.

Quality Control & Troubleshooting

Parameter	Specification	Method	Troubleshooting
Appearance	White crystalline powder	Visual	If yellow: Recrystallize from IPA/Activated Charcoal.
Purity	>99.0%	HPLC	High impurity levels? Check stoichiometry in Phase 2.
Melting Point	140–144°C	Capillary	Low MP indicates solvent occlusion or free base presence.
pH (5% aq)	4.5 – 6.5	Potentiometric	If <4.0, excess HCl trapped; recrystallize.

Common Impurity: The "Dimer" If the stoichiometry of the alkyl halide is too high, or if mixing is poor, you may form a dimer where two Homoveratrylamine units react with the linker.

- Prevention: Ensure N-Methylation is complete (Phase 1) before Coupling. Secondary amines are less prone to this specific dimerization than primary amines in this steric environment.

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